

Coreoside B: A Technical Overview

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Compound of Interest

Compound Name: Coreoside B

Cat. No.: B3028088

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Coreoside B is a polyacetylene glycoside that has been identified and isolated from the buds of *Coreopsis tinctoria* Nutt., a plant belonging to the Asteraceae family. This document provides a comprehensive summary of the available scientific information regarding the discovery, and biological activity of **Coreoside B**. It is intended to serve as a technical guide for researchers and professionals in the fields of natural product chemistry, microbiology, and drug development.

Discovery and Source

Coreoside B was first reported as a known compound isolated from the buds of *Coreopsis tinctoria* Nutt. in a 2017 study published in the journal *Phytochemistry*.^[1] In this study, **Coreoside B** was isolated alongside two novel polyacetylene glycosides, named coreoside E and coreoside F. *Coreopsis tinctoria*, commonly known as plains coreopsis, is an annual forb native to North America and is also widely cultivated in China.

Physicochemical Properties

While detailed physicochemical data from the primary literature is limited, commercial suppliers provide the following information for **Coreoside B**:

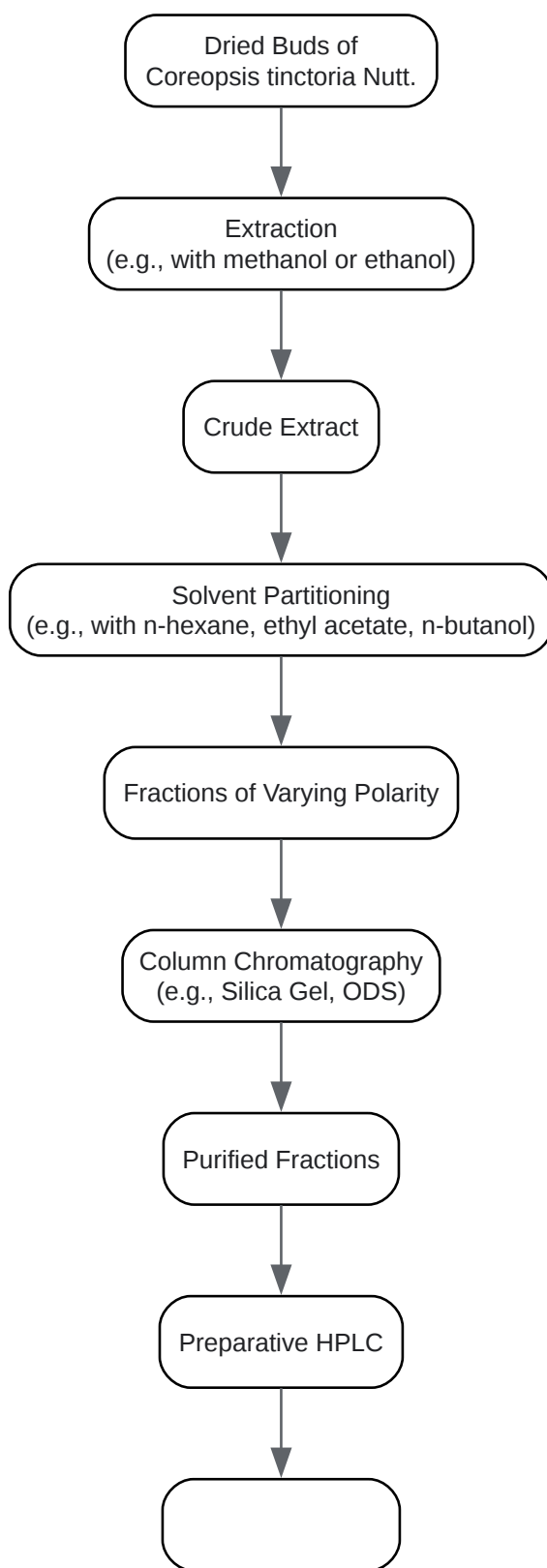
Property	Value
Molecular Formula	C ₂₅ H ₃₆ O ₁₂
Molecular Weight	528.55 g/mol
CAS Number	1580464-83-0

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and structure elucidation of **Coreoside B** are not publicly available in the reviewed literature. The primary research article is not accessible in its entirety. However, based on standard practices for the isolation and characterization of natural products, the following methodologies were likely employed.

General Isolation Procedure (Hypothetical)

A general workflow for the isolation of compounds like **Coreoside B** from plant material is depicted below. This is a representative workflow and does not reflect the specific, published protocol for **Coreoside B**.



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Caption: A representative workflow for the isolation of natural products from plant material.

Structure Elucidation Techniques (General)

The structure of **Coreoside B** was likely determined using a combination of spectroscopic techniques, including:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments would have been used to elucidate the connectivity of atoms and the stereochemistry of the molecule.

Biological Activity

Coreoside B has been reported to exhibit weak antimicrobial activity.

Antimicrobial Activity

The initial study on **Coreoside B** reported that it showed weak antimicrobial activity against the Gram-positive bacteria *Staphylococcus aureus* and *Bacillus anthracis*.[\[1\]](#)

Microorganism	Activity	MIC Value
<i>Staphylococcus aureus</i>	Weak	Not Reported
<i>Bacillus anthracis</i>	Weak	Not Reported

Note: The minimum inhibitory concentration (MIC) values for **Coreoside B** were not specified in the available literature. The same study reported MIC values for a related compound, coreoside E, which were $27 \pm 0.27 \mu\text{M}$ against *S. aureus* and $18 \pm 0.40 \mu\text{M}$ against *B. anthracis*.[\[1\]](#)

Mechanism of Action and Signaling Pathways

There is currently no information available in the scientific literature regarding the mechanism of action of **Coreoside B** or any signaling pathways that it may modulate.

Synthesis

Information regarding the chemical synthesis of **Coreoside B** could not be found in the reviewed literature.

Conclusion

Coreoside B is a polyacetylene glycoside isolated from *Coreopsis tinctoria* Nutt. with reported weak antimicrobial activity against *S. aureus* and *B. anthracis*. A significant gap in the publicly available information exists, particularly concerning the detailed experimental protocols for its isolation and structure elucidation, precise quantitative data on its biological activity, and its mechanism of action. Further research is warranted to fully characterize this natural product and to explore its potential for therapeutic applications. The in-depth technical data required for a comprehensive evaluation by researchers and drug development professionals is largely absent from the public domain at this time.

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References

- 1. researchgate.net [researchgate.net]
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